

Comprehensive Safety and Handling Guide for Indomethacin Sodium Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indomethacin sodium hydrate*

Cat. No.: *B1194704*

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Indomethacin sodium hydrate**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Indomethacin sodium hydrate is a potent compound that requires careful handling to avoid exposure. The primary hazards include being fatal if swallowed, causing damage to organs, and potentially damaging fertility or the unborn child.^{[1][2]}

1.1 Recommended Personal Protective Equipment

All personnel must use the appropriate PPE when handling **Indomethacin sodium hydrate**. The level of protection depends on the procedure being performed.

Procedure	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage and Inspection	General Laboratory Ventilation	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	Not generally required
Weighing and Aliquoting (Solid)	Chemical Fume Hood or Ventilated Balance Enclosure	Goggles or safety glasses with side shields[1][3]	Chemical-resistant gloves	Long-sleeved clothing, chemical-resistant apron[4]	NIOSH-approved respirator for dusts[4][5]
Solution Preparation	Chemical Fume Hood[6][7]	Safety goggles with side shields[1][3]	Chemical-resistant gloves	Impervious clothing[1][3]	Required if aerosols may be generated
Waste Disposal	Chemical Fume Hood	Goggles or face shield	Chemical-resistant gloves	Impervious clothing	As needed based on exposure risk

1.2 Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 1 / 2	H300: Fatal if swallowed[1][2]
Specific Target Organ Toxicity	Category 1	H370: Causes damage to organs[1]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child[2]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects[2]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[2]

Standard Operating Procedures for Safe Handling

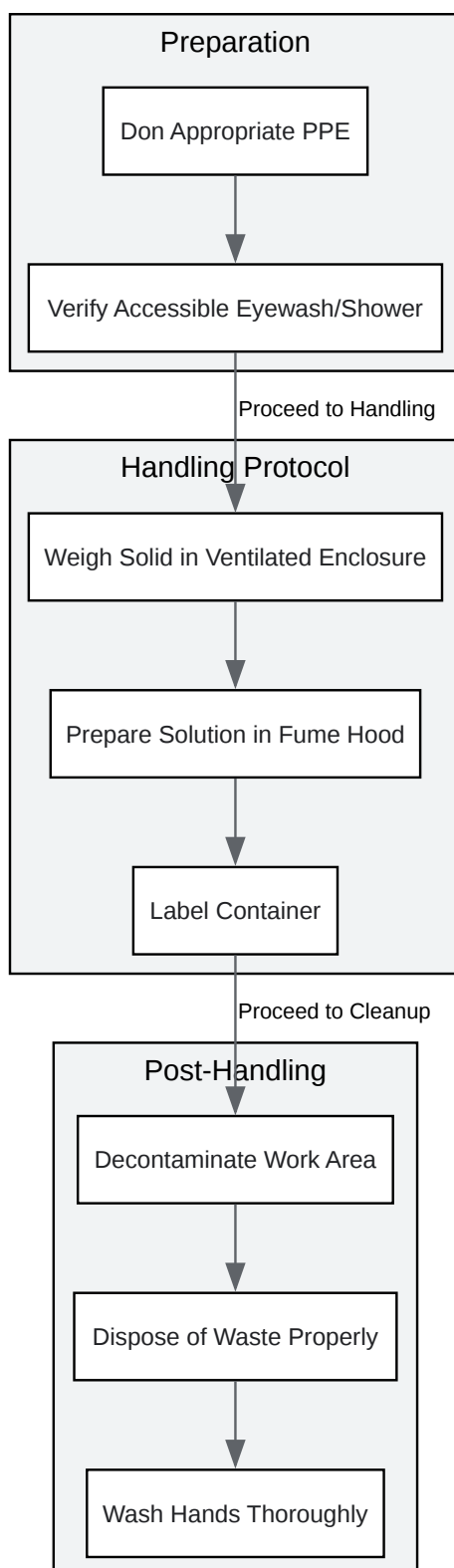
Adherence to the following step-by-step procedures is mandatory to minimize exposure and ensure safety.

2.1 Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.[1][3][4]
- Recommended storage temperatures can vary; common recommendations are 4°C or controlled room temperature (20° to 25°C).[1][8] Always follow the manufacturer's specific storage instructions.
- Store locked up and away from incompatible materials.[1][4][6]

2.2 Weighing and Solution Preparation

- Preparation: Before handling, ensure a safety shower and eyewash station are accessible.[\[1\]](#)
[\[3\]](#) Don personal protective equipment as specified in the table above.
- Weighing: Conduct all weighing of the powdered compound within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust particles.[\[4\]](#)[\[6\]](#)
- Solution Preparation: Prepare solutions within a chemical fume hood.[\[6\]](#)[\[7\]](#) Add the solvent to the weighed **Indomethacin sodium hydrate** slowly to avoid splashing.
- Labeling: Clearly label all prepared solutions with the chemical name, concentration, date, and hazard information.
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)[\[6\]](#) Wash hands and any exposed skin thoroughly after handling the compound.[\[1\]](#)[\[3\]](#)[\[6\]](#)



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Caption: Workflow for Safe Handling of **Indomethacin Sodium Hydrate**.

Emergency and Disposal Procedures

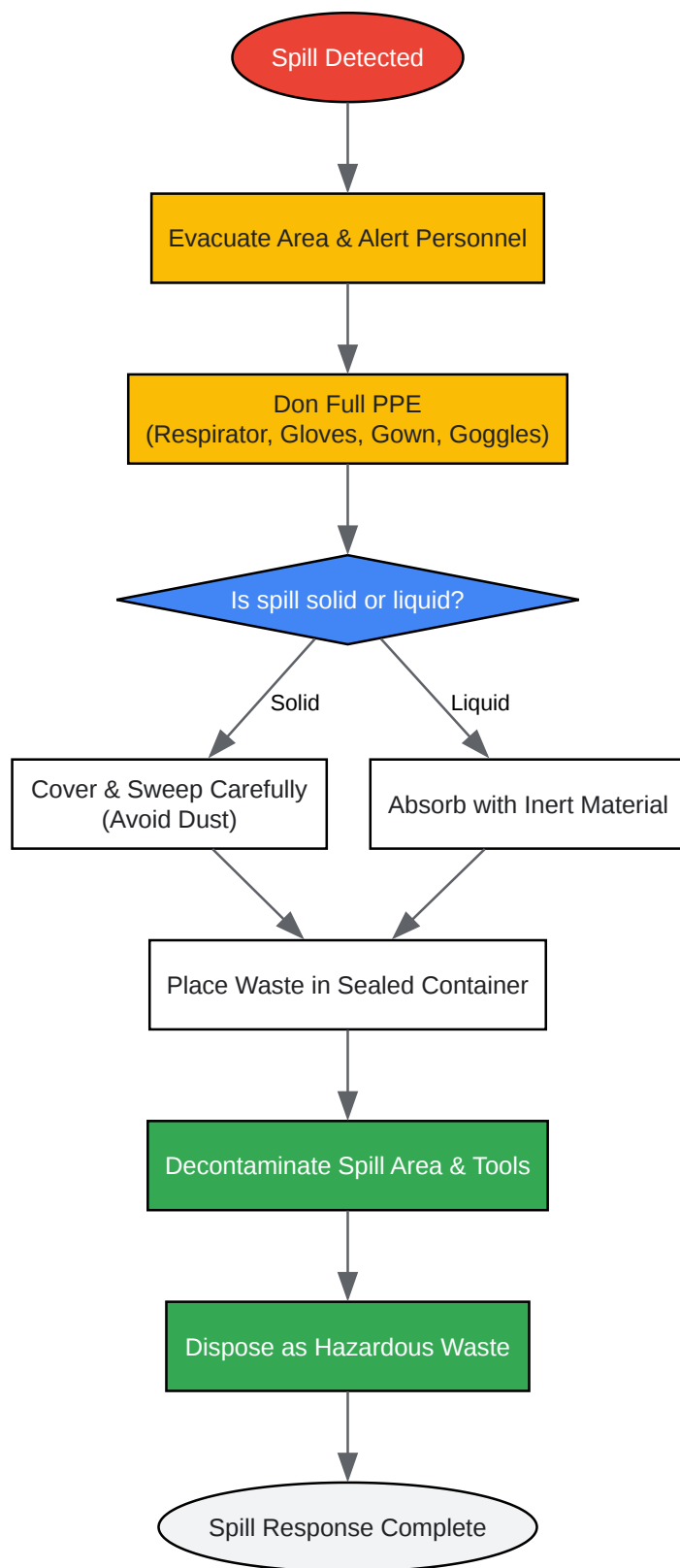
3.1 Emergency First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Do not use mouth-to-mouth resuscitation.[\[3\]](#)[\[5\]](#)[\[7\]](#) Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[\[3\]](#)[\[6\]](#)[\[9\]](#)

3.2 Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.[\[3\]](#)[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear full PPE, including respiratory protection, impervious clothing, gloves, and eye protection.[\[3\]](#)
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[3\]](#)[\[10\]](#)
- Clean-up (Solid Spill): Gently sweep up the material to avoid creating dust. Place into a suitable, closed, and labeled container for disposal.[\[6\]](#)[\[10\]](#)
- Clean-up (Liquid Spill): Absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders).[\[3\]](#) Place the absorbed material into a sealed, labeled container for disposal.
- Decontaminate: Decontaminate the spill area and all equipment used for cleanup.[\[3\]](#)

- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[3][10]



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Caption: Emergency Protocol for **Indomethacin Sodium Hydrate** Spill.

3.3 Waste Disposal

- All waste, including unused product, contaminated PPE, and cleaning materials, must be treated as hazardous waste.
- Collect waste in properly labeled, sealed containers.
- Dispose of waste through a licensed hazardous waste disposal company, following all applicable local, state, and federal regulations.[1][3][10] Do not allow the material to be released into the environment.[3]

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Indomethacin Sodium Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194704#personal-protective-equipment-for-handling-indomethacin-sodium-hydrate]

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